

Application Notes and Protocols for the Synthesis of Acid Brown 425

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Compound of Interest

Compound Name: Acid Brown 425

Cat. No.: B1168376

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Acid Brown 425**, including its chemical properties, a detailed synthesis protocol for research purposes, and potential research applications.

Introduction to Acid Brown 425

Acid Brown 425 is a synthetic acid dye belonging to the class of azo metal complex dyes.[1] It is characterized by the presence of one or more azo groups (-N=N-) and is typically complexed with a metal ion, often chromium, to enhance its stability and fastness properties.[2] This dye is primarily utilized in the textile, leather, and paper industries for its vibrant brown color and excellent wash fastness.[2][3][4] For research purposes, the synthesis of **Acid Brown 425** can be valuable for studying dye--fiber interactions, toxicological effects of acid dyes, and for the development of new analytical methods.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Acid Brown 425** is presented in the table below.

Property	Value	Reference
CAS Number	119509-49-8	[1][2][3][4][5][6][7][8][9]
Molecular Formula	C ₂₀ H ₁₆ N ₄ O ₇ S	[2][3]
Molecular Weight	456.43 g/mol	[2][3]
IUPAC Name	2-(2-{2,4-dihydroxy-5-[2-(2-methyl-4-sulfophenyl)diazen-1-yl]phenyl}diazen-1-yl)benzoic acid	[2]
Appearance	Brown Powder	[1][3]
Chemical Class	Azo Metal Complex	[1]
Solubility	Moderately soluble in water, with increased solubility at higher temperatures (40 g/L at 60 °C).[2]	[2]

Synthesis of Acid Brown 425: Experimental Protocol

The synthesis of **Acid Brown 425** is a multi-step process involving diazotization and coupling reactions. The following protocol is a representative procedure based on the general principles of azo dye synthesis.

3.1. Materials and Equipment

- 2-Amino-5-methylbenzenesulfonic acid
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- Resorcinol
- Anthranilic acid (2-aminobenzoic acid)

- Sodium hydroxide (NaOH)
- Sodium carbonate (Na₂CO₃)
- Ice
- Beakers
- Magnetic stirrer and stir bars
- pH meter or pH paper
- Buchner funnel and filter paper
- Drying oven

3.2. Synthesis Workflow

The synthesis can be visualized as a two-step coupling process. First, diazotized 2-amino-5-methylbenzenesulfonic acid is coupled with resorcinol. The resulting monoazo compound is then coupled with diazotized anthranilic acid to yield **Acid Brown 425**.

Caption: Synthesis workflow for **Acid Brown 425**.

3.3. Step-by-Step Procedure

Step 1: Diazotization of 2-Amino-5-methylbenzenesulfonic acid

- Dissolve a specific molar equivalent of 2-amino-5-methylbenzenesulfonic acid in dilute hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath with constant stirring.
- Slowly add a concentrated aqueous solution of sodium nitrite, maintaining the temperature below 5 °C.
- Stir the mixture for 30-60 minutes to ensure complete formation of the diazonium salt.

Step 2: First Coupling Reaction

- In a separate beaker, dissolve an equimolar amount of resorcinol in a dilute sodium hydroxide solution.
- Cool this solution to 0-5 °C.
- Slowly add the diazonium salt solution from Step 1 to the resorcinol solution with vigorous stirring.
- Maintain a slightly alkaline pH (8-9) by adding sodium carbonate solution as needed to facilitate the coupling reaction.
- Continue stirring for 1-2 hours in the ice bath. The formation of a colored precipitate indicates the formation of the monoazo intermediate.

Step 3: Diazotization of Anthranilic Acid

- In a separate beaker, dissolve anthranilic acid in dilute hydrochloric acid.[\[2\]](#)
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a concentrated aqueous solution of sodium nitrite while keeping the temperature below 5 °C.[\[2\]](#)
- Stir for 30-60 minutes to form the second diazonium salt.

Step 4: Second Coupling Reaction

- Slowly add the diazonium salt solution from Step 3 to the solution containing the monoazo intermediate from Step 2.
- Maintain the temperature at 0-5 °C and a slightly alkaline pH.
- Stir the reaction mixture for 2-3 hours. The color of the solution should deepen, indicating the formation of the final **Acid Brown 425** dye.

Step 5: Isolation and Purification

- "Salt out" the dye by adding sodium chloride to the reaction mixture to decrease its solubility.

- Filter the precipitated dye using a Buchner funnel.
- Wash the filter cake with a cold, saturated sodium chloride solution to remove unreacted starting materials and byproducts.
- Dry the purified **Acid Brown 425** in a drying oven at a moderate temperature (e.g., 60-70 °C).

3.4. Metal Complexation (Optional but recommended for stability)

The industrial synthesis of **Acid Brown 425** often involves a final metal complexation step, typically with chromium, to improve its fastness properties.[2] For research purposes, this can be achieved by treating the synthesized dye with a chromium salt (e.g., chromium (III) sulfate) under controlled pH and temperature conditions.

Caption: Metal complexation of **Acid Brown 425**.

Research Applications

Acid Brown 425, as a representative acid dye, can be used in various research contexts:

- Textile Chemistry: Studying the dyeing kinetics and thermodynamics of protein fibers (e.g., wool, silk) and synthetic polyamides (e.g., nylon).[2][4]
- Environmental Science: Investigating the degradation of azo dyes in wastewater through advanced oxidation processes or bioremediation. The potential toxicological and mutagenic properties of **Acid Brown 425** can also be a subject of study.[2]
- Analytical Chemistry: Development of new methods for the detection and quantification of acid dyes in environmental samples or industrial effluents.

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[10]
- Handle the powdered dye and chemical reagents in a well-ventilated area or a fume hood to avoid inhalation.[10]

- Avoid direct contact with skin and eyes, as acid dyes can cause irritation.[2][4]
- Store **Acid Brown 425** in a cool, dry place away from direct sunlight.[10]
- Dispose of chemical waste according to institutional and local environmental regulations.[4]

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References

1. Acid Brown 425 Manufacturers Suppliers in Mumbai Gujarat India [colorantsgroup.com]
 2. Buy Acid Brown 425 | 119509-49-8 [smolecule.com]
 3. sdinternational.com [sdinternational.com]
 4. cymitquimica.com [cymitquimica.com]
 5. chemwhat.com [chemwhat.com]
 6. Acid Brown 425 | 119509-49-8 [chemicalbook.com]
 7. Acid Brown 425, CasNo.119509-49-8 krishna industries India [krishna.lookchem.com]
 8. alfa-chemistry.com [alfa-chemistry.com]
 9. Acid Brown 425, CasNo.119509-49-8 American Enterprises Pvt Ltd India [american_group.lookchem.com]
 10. chembk.com [chembk.com]
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